

Technical Whitepaper: Morazone Hydrochloride – Chemical Architecture and Synthetic Evolution

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Compound of Interest

Compound Name: Morazone hydrochloride

CAS No.: 50321-35-2

Cat. No.: B1428573

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Executive Summary

Morazone (1,5-dimethyl-4-[(3-methyl-2-phenylmorpholin-4-yl)methyl]-2-phenyl-pyrazol-3-one) represents a significant historical milestone in pyrazolone chemistry. Originally developed by Ravensberg GmbH in the 1950s (Brand name: Tarugan), it functions as a non-steroidal anti-inflammatory drug (NSAID) with pronounced analgesic properties.

From a medicinal chemistry perspective, Morazone is a Mannich base prodrug. Its pharmacological activity is inextricably linked to its in vivo metabolic cleavage, which releases two active pharmacophores: Phenazone (Antipyrine) and Phenmetrazine (a sympathomimetic stimulant). This guide details the chemical synthesis via the Mannich condensation, the structural logic, and the critical safety implications of its metabolic pathway.

Chemical Architecture & Retrosynthetic Analysis

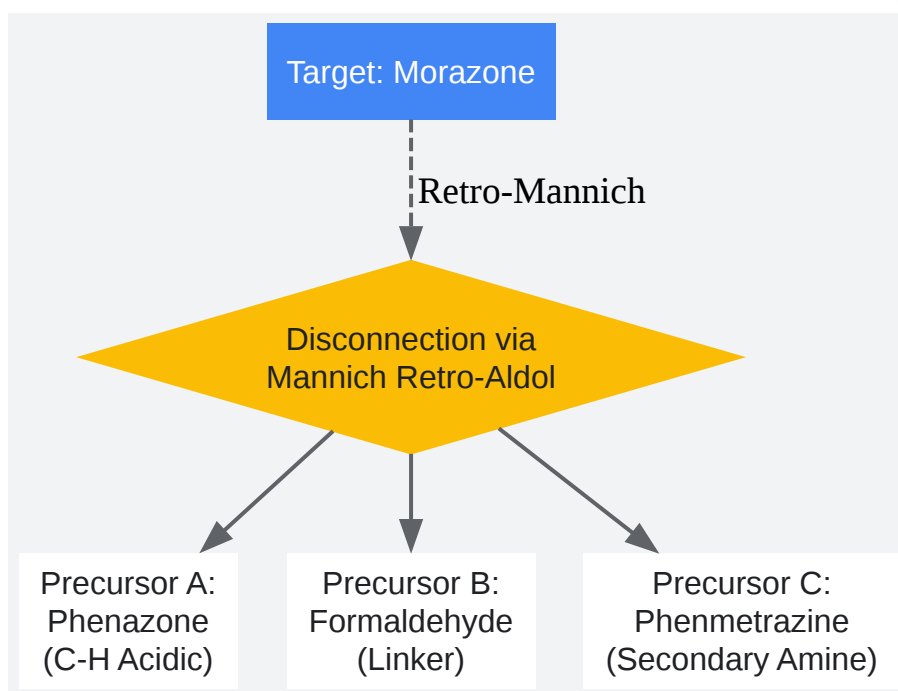
The structural integrity of Morazone relies on a labile methylene bridge connecting a pyrazolone core to a morpholine derivative. Understanding this connectivity is essential for successful synthesis.

Structural Components[1]

- Nucleophile (Acidic Component): Phenazone (1-phenyl-2,3-dimethyl-5-pyrazolone). The C-4 position is highly nucleophilic due to keto-enol tautomerism.
- Electrophile (Linker): Formaldehyde (derived from Paraformaldehyde).
- Amine Component: Phenmetrazine (3-methyl-2-phenylmorpholine).[1]

Retrosynthetic Logic

The synthesis is a classic "Three-Component Mannich Condensation." [2][3] Disconnecting the molecule at the C4-methylene bond reveals the starting materials.



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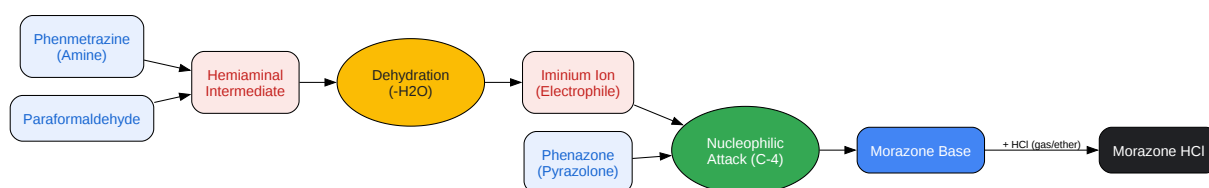
Figure 1: Retrosynthetic breakdown of Morazone showing the three-component disconnection.

Synthesis Pathway: The Mannich Condensation[3][4][5][6]

The synthesis of **Morazone hydrochloride** is achieved through the aminoalkylation of phenazone. This reaction exploits the active hydrogen at the 4-position of the pyrazolone ring.

Reaction Mechanism[5]

- **Iminium Ion Formation:** Formaldehyde reacts with the secondary amine (phenmetrazine) to form a transient, highly electrophilic iminium ion.
- **Enolization:** The phenazone tautomerizes to its enol form, increasing electron density at C-4.
- **C-Alkylation:** The enol attacks the iminium ion, forming the C-C bond and generating the Morazone base.
- **Salt Formation:** Treatment with hydrochloric acid yields the stable hydrochloride salt.



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Figure 2: Forward synthesis pathway via Mannich condensation mechanism.

Experimental Protocol (Technical SOP)

Disclaimer: This protocol is reconstructed based on historical patent literature (Ravensberg, 1958-1960) and standard pyrazolone chemistry. It is for research reference only.

Reagents & Materials

- Phenazone (Antipyrine): 18.8 g (0.1 mol)

- Phenmetrazine (3-methyl-2-phenylmorpholine): 17.7 g (0.1 mol)
- Paraformaldehyde: 3.3 g (0.11 mol, slight excess)
- Solvent: Ethanol (95%) or Dioxane (100 mL)
- Catalyst: Conc. HCl (0.5 mL)
- Acidifying Agent: Ethanolic HCl or HCl gas.

Step-by-Step Procedure

- **Reactant Dissolution:** In a 250 mL round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 18.8 g of Phenazone and 17.7 g of Phenmetrazine in 80 mL of ethanol.
- **Activation:** Add 3.3 g of Paraformaldehyde and 0.5 mL of concentrated HCl. The acid acts as a catalyst to depolymerize the paraformaldehyde and accelerate iminium formation.
- **Reflux (The Mannich Reaction):** Heat the mixture to reflux (approx. 78-80°C) for 3 to 4 hours. The solution should become clear as the paraformaldehyde dissolves and reacts.
- **Isolation of the Base:**
 - Cool the reaction mixture to room temperature.
 - Evaporate the solvent under reduced pressure (Rotavap) to obtain a viscous oil or semi-solid residue (Morazone base).
 - **Optional Purification:** Recrystallize the base from a small volume of methanol/acetone if solidification occurs (Base MP: 149-150°C).
- **Salt Formation (Hydrochlorination):**
 - Dissolve the crude base in anhydrous diethyl ether or acetone (approx. 100 mL).
 - Slowly bubble dry HCl gas through the solution OR add a saturated solution of HCl in ethanol dropwise with stirring.

- A white precipitate of **Morazone Hydrochloride** will form.
- Final Purification:
 - Filter the precipitate.
 - Recrystallize from Methanol/Acetone (1:1).
 - Dry in a vacuum desiccator over P₂O₅.

Technical Data & Validation

To validate the synthesis, the following analytical benchmarks must be met.

Parameter	Specification	Notes
Appearance	White crystalline powder	Hygroscopic; store under inert gas.[4]
Molecular Formula	C ₂₃ H ₂₇ N ₃ O ₂ [4][5][6][7] · HCl	MW: 413.94 g/mol (Salt)
Melting Point (Base)	149 - 150°C	Sharp melting point indicates high purity.
Melting Point (HCl)	171 - 172°C (Decomp.)[6]	Decomposition is typical for Mannich salts.
Solubility	Soluble: Water, Methanol, Chloroform	Insoluble: Diethyl Ether
Key IR Peaks	1660 cm ⁻¹ (C=O, pyrazolone)	Carbonyl stretch is characteristic.

Metabolic Fate & Safety Profile

Critical Insight for Drug Developers: Morazone is not merely an active drug; it is a chemical delivery system. Upon ingestion, the labile Mannich base undergoes N-dealkylation and hydrolysis in the acidic gastric environment and via hepatic metabolism.

- Metabolite 1: Phenazone (Analgesic/Antipyretic).

- Metabolite 2: Phenmetrazine (Schedule II Stimulant).

Safety Implication: The release of Phenmetrazine (an amphetamine-like anorectic) leads to sympathomimetic side effects and abuse potential. This metabolic pathway is the primary reason for the compound's withdrawal from major markets and its regulation as a doping agent in sports.

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